

Proper Disposal of 3-Bromobenzophenone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Bromobenzophenone

Cat. No.: B087063

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This guide provides essential safety and logistical information for the proper disposal of **3-Bromobenzophenone**, ensuring the safety of laboratory personnel and environmental compliance. The following procedures are designed for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before handling **3-Bromobenzophenone**, it is crucial to be aware of its hazards and to use appropriate personal protective equipment (PPE). The compound is classified as an irritant, causing skin, eye, and respiratory irritation[1].

- Engineering Controls: Always handle **3-Bromobenzophenone** in a well-ventilated area, preferably within a chemical fume hood[2].
- Personal Protective Equipment (PPE): Wear appropriate PPE to minimize exposure.[2][3]
 - Gloves: Use compatible, chemical-resistant gloves. Inspect them before use and utilize proper removal techniques to avoid skin contact.[3][4]
 - Eye Protection: Wear chemical safety goggles or eyeshields.[3][5]
 - Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH (US) or CEN (EU) approved respirator, such as a type N95 (US) or P1 (EU) dust mask.[3][4]
 - Protective Clothing: A lab coat is recommended to protect personal clothing.[2][3]

Chemical and Physical Data

The following table summarizes key quantitative data for **3-Bromobenzophenone**.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₉ BrO	[1][4]
Molecular Weight	261.11 g/mol	[1][4][5]
CAS Number	1016-77-9	[4][5]
EC Number	213-808-5	[1][5]
Appearance	White crystalline solid	
Melting Point	74.5-77.5 °C (lit.)	[5]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and acetone.	

Step-by-Step Disposal Protocol

Improper disposal of **3-Bromobenzophenone** can lead to environmental harm. It must be treated as hazardous waste and must not be disposed of down the drain or in regular trash[2]. The primary disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber[4].

Waste Segregation

As a halogenated organic compound, **3-Bromobenzophenone** waste must be segregated from non-halogenated waste streams. Collect it in a designated, properly labeled waste container specifically for halogenated organic compounds[2].

Container Selection and Labeling

Use a chemically compatible, leak-proof container for waste collection. The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**3-Bromobenzophenone**"[2].

Waste Accumulation

Store the waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation. Keep the container securely closed except when adding waste. The SAA should be inspected weekly for any signs of leakage^[2].

Arranging for Final Disposal

Contact your institution's Environmental Health & Safety (EHS) department or a licensed professional waste disposal service to arrange for the pickup and disposal of the hazardous waste^[2]^[4]^[6]. Provide the full chemical name and any other relevant information from the Safety Data Sheet (SDS).

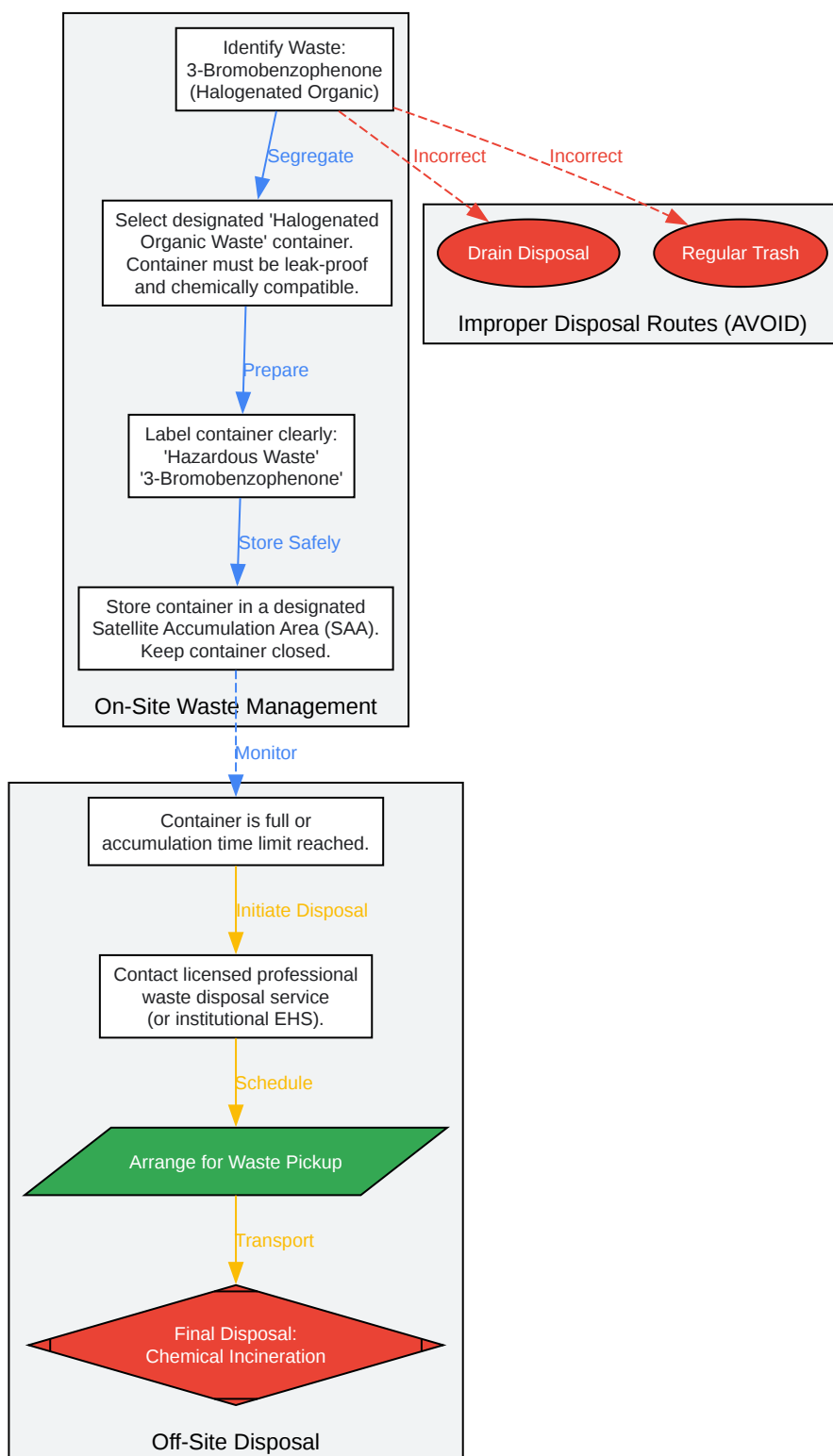


Diagram 1: 3-Bromobenzophenone Disposal Workflow

[Click to download full resolution via product page](#)Caption: Disposal workflow for **3-Bromobenzophenone**.

Spill and Emergency Procedures

In the event of a spill or exposure, follow these procedures immediately.

Accidental Release Measures

For small spills, sweep up the solid material, taking care to avoid raising dust, and place it in a suitable, closed container for disposal[3][4]. Ventilate the area and wash the spill site after the material has been collected[3]. For large spills, evacuate personnel to a safe area[4]. Do not let the product enter drains[4].

First Aid Measures

A Safety Data Sheet should be available to any attending physician[4].

- If Inhaled: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.[4][6]
- In Case of Skin Contact: Wash the affected area with soap and plenty of water. If skin irritation occurs, get medical advice.[4][6]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4][6]
- If Swallowed: Rinse the mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[4]

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